

Cresol Red: A Comprehensive Technical Guide to its Chemical Properties and Applications

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cresol Red (o-cresolsulfonephthalein) is a synthetically derived triarylmethane dye, a prominent member of the sulfonphthalein family of indicators.[1][2] Its utility in scientific research is marked by its function as a pH indicator, exhibiting distinct and reversible color transitions in response to changes in hydrogen ion concentration.[2] This property makes it an invaluable tool in analytical chemistry, molecular biology, and various industrial processes. This technical guide provides an in-depth exploration of the chemical properties of Cresol Red, complete with quantitative data, detailed experimental protocols, and visual representations of its functional mechanisms and applications.

Core Chemical Properties

Cresol Red is characterized by its dual pH transition ranges, making it a versatile indicator for both acidic and slightly alkaline conditions.[3] Its chemical structure, featuring a sulforphthalein backbone, is the basis for its colorimetric properties.[1]

Table 1: General Chemical Properties of Cresol Red



Property	Value
Chemical Name	o-Cresolsulfonephthalein
Synonyms	Cresol Red, 3',3"- Dimethylphenolsulfonephthalein
CAS Number	1733-12-6
Molecular Formula	C21H18O5S
Molecular Weight	382.43 g/mol
Appearance	Dark green or brown-red powder/crystals
Solubility	Sparingly soluble in water; soluble in ethanol and dilute alkalis.

pH Indicator Properties and Mechanism

Cresol Red functions as a weak acid. Its molecular structure undergoes conformational changes with the gain or loss of protons, leading to alterations in its light absorption spectrum and, consequently, a visible color change.[4] It exhibits two primary pH transition ranges. The first occurs in strongly acidic conditions (pH 0.2 to 1.8), transitioning from red to yellow.[3] The second, more commonly utilized range, is from pH 7.2 to 8.8, where it changes from yellow to a purplish-red.[5] The pKa for this primary transition is approximately 8.0-8.5.

Table 2: pH Indicator Properties of Cresol Red

pH Range	Color Change	рКа
0.2 - 1.8	Red to Yellow	~1.0
7.2 - 8.8	Yellow to Purplish-Red	~8.0 - 8.5

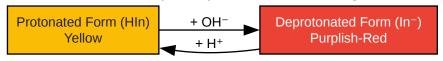
Signaling Pathway of Color Change

The color change of **Cresol Red** is a direct consequence of the protonation state of the molecule. In acidic solutions, the molecule is in its protonated form, which absorbs light at a wavelength that appears yellow. As the pH increases and the solution becomes more alkaline,



the molecule loses a proton, leading to a shift in the electron distribution and a change in the absorbed wavelength, resulting in a reddish-purple appearance.

Cresol Red pH-Dependent Color Change



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Caption: pH-induced equilibrium of Cresol Red.

Spectrophotometric Data

The distinct absorption spectra of the acidic and basic forms of **Cresol Red** allow for the quantitative determination of pH using spectrophotometry.

Table 3: Spectrophotometric Data for Cresol Red

Form	pH Range	Wavelength of Maximum Absorbance (λmax)
Acidic (HI ⁻)	< 7.2	~433 nm
Basic (I ²⁻)	> 8.8	~573 nm
Isosbestic Point	-	~483 nm

Experimental Protocols

Preparation of Cresol Red Indicator Solution (0.1% w/v)

This protocol details the preparation of a stock solution of **Cresol Red** suitable for use as a pH indicator in titrations and other applications.

Methodology:

Weighing: Accurately weigh 0.1 g of Cresol Red powder.



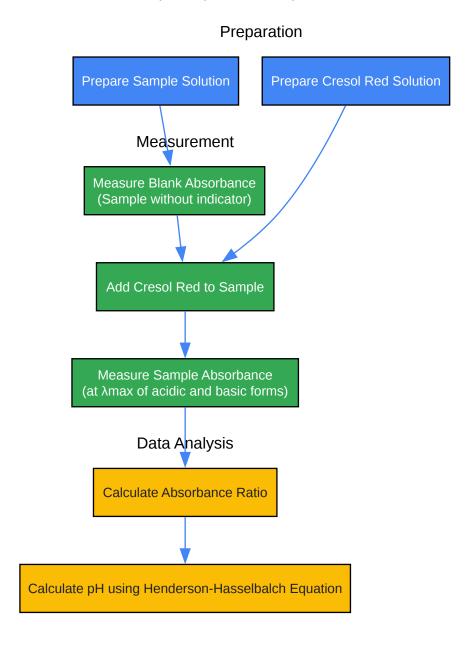
- Dissolving: Transfer the powder to a clean 100 mL volumetric flask.
- Alkalinization and Solvation: Add 2.65 mL of 0.1 M sodium hydroxide solution and 20 mL of 95% ethanol to the flask. Swirl gently to dissolve the Cresol Red. Warming the mixture slightly can aid in dissolution.[6]
- Dilution: Once the **Cresol Red** is completely dissolved, add distilled water to bring the final volume to 100 mL.
- Storage: Store the solution in a well-stoppered bottle at room temperature.

Spectrophotometric Determination of pH

This protocol outlines the use of **Cresol Red** for the precise measurement of pH in a sample solution.



Workflow for Spectrophotometric pH Measurement



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Caption: Spectrophotometric pH determination workflow.

Methodology:

 Instrument Setup: Calibrate a spectrophotometer according to the manufacturer's instructions.



- Blank Measurement: Fill a cuvette with the sample solution (without Cresol Red) and measure the absorbance at the λmax of both the acidic and basic forms of Cresol Red (approximately 433 nm and 573 nm). This serves as the blank.
- Indicator Addition: Add a small, precise volume of the prepared Cresol Red indicator solution to the sample in the cuvette. Mix thoroughly.
- Sample Measurement: Measure the absorbance of the sample containing the indicator at the same two wavelengths.
- Calculation: The pH can be calculated using a modified Henderson-Hasselbalch equation that incorporates the ratio of the absorbances of the two forms of the indicator.

Acid-Base Titration

This protocol describes a general procedure for using **Cresol Red** as an indicator in an acid-base titration, for instance, the titration of a weak acid with a strong base.

Methodology:

- Preparation of Analyte: Accurately pipette a known volume of the acidic analyte into a clean Erlenmeyer flask.
- Indicator Addition: Add 2-3 drops of the Cresol Red indicator solution to the flask. The solution should turn yellow.
- Titrant Preparation: Fill a burette with a standardized solution of a strong base (e.g., NaOH). Record the initial volume.
- Titration: Slowly add the titrant from the burette to the analyte in the flask while continuously swirling the flask to ensure thorough mixing.
- Endpoint Determination: Continue adding the titrant dropwise as the endpoint is approached. The endpoint is reached when the solution undergoes a distinct and persistent color change from yellow to purplish-red.[4]
- Volume Recording: Record the final volume of the titrant in the burette.



 Calculation: Calculate the concentration of the analyte using the volume and concentration of the titrant and the initial volume of the analyte.

Use as a Tracking Dye in Agarose Gel Electrophoresis

Cresol Red can be used as a visual marker to monitor the progress of electrophoresis.

Methodology:

- Loading Dye Preparation: Incorporate Cresol Red into the loading dye used for preparing DNA, RNA, or protein samples for gel electrophoresis.
- Sample Loading: Load the samples mixed with the Cresol Red-containing loading dye into the wells of an agarose or polyacrylamide gel.
- Electrophoresis: Apply an electric field to the gel. The **Cresol Red** will migrate towards the anode.
- Monitoring Migration: The migration of the Cresol Red band can be visually tracked. In a 1% agarose gel, Cresol Red migrates at a rate comparable to a DNA fragment of approximately 125 base pairs. This allows for the estimation of the migration progress and prevents the samples from running off the gel.

Applications in Research and Development

Beyond its fundamental use as a pH indicator, **Cresol Red** finds applications in several specialized areas:

- Molecular Biology: It is used as a tracking dye in DNA and RNA gel electrophoresis and is noted for not inhibiting Taq polymerase, making it suitable for use in PCR applications.[4]
- Pharmaceutical Sciences: Cresol Red can be employed in studies to measure the hydrophobicity of therapeutic drugs.
- Material Science: Its thermochromic properties, the ability to change color with temperature, are being explored for the development of temperature-sensitive materials.



 Cosmetics: The colorimetric properties of Cresol Red are utilized in the formulation of some cosmetic products.

Conclusion

Cresol Red is a robust and versatile chemical with well-defined properties that make it a staple in various scientific and industrial laboratories. Its dual-range pH indication, coupled with its utility in spectrophotometry and as an electrophoresis tracking dye, underscores its importance in modern research and development. The protocols and data presented in this guide provide a comprehensive resource for the effective application of **Cresol Red** in achieving accurate and reliable experimental outcomes.

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